

A Comparative Analysis of the Dermal Penetration of Carbosulfan and Carbofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbosulfan

Cat. No.: B1218777

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the dermal penetration of two carbamate insecticides, **Carbosulfan** and its metabolite, Carbofuran. The following sections present quantitative data from experimental studies, detailed methodologies, and visual representations of the relevant biological processes to facilitate a clear understanding of their relative skin absorption characteristics.

Executive Summary

Carbofuran exhibits a significantly higher rate of dermal penetration than **Carbosulfan** in in-vitro studies using rat skin. A key finding is the cutaneous metabolism of **Carbosulfan**, which is converted to the more toxic Carbofuran as it passes through the skin. While data on the dermal absorption of Carbofuran in human skin is available, allowing for a cross-species comparison, a direct in-vitro comparison of **Carbosulfan** on human skin is not readily available in the reviewed literature. This guide synthesizes the available experimental data to provide a comparative overview.

Quantitative Data on Dermal Penetration

The following tables summarize the key quantitative findings from in-vitro and in-vivo studies on the dermal penetration of **Carbosulfan** and Carbofuran.

Table 1: In Vitro Dermal Penetration Rates in Rat Skin[1]

Compound	Dermal Penetration Rate (µg/cm²/h)
Carbofuran	1.05
Carbosulfan	0.14

Table 2: In Vitro Dermal Absorption of Carbofuran in Human and Rat Skin[2]

Species	Dose (mg/cm²)	Dermal Absorption (24h)
Human	9.56	0.03 ± 0.02%
Rat	10.40	0.31 ± 0.24%

Table 3: In Vivo Dermal Penetration of Carbofuran in Female Fischer 344 Rats[3]

Age Group	Dermal Penetration (120h)
Young (33 days)	43%
Adult (82 days)	18%

Experimental Protocols

In Vitro Dermal Penetration Study in Rat Skin[1]

A study by Liu et al. (2003) measured the dermal penetration rates of Carbofuran and **Carbosulfan** using rat abdominal skin in a static diffusion cell.

- **Skin Preparation:** Abdominal skin was excised from male Sprague-Dawley rats. The subcutaneous fat and connective tissue were removed.
- **Diffusion Cell:** Static diffusion cells were used for the experiment.
- **Application of Compounds:** Technical grades of Carbofuran and **Carbosulfan** were applied at different doses to the skin surface mounted in the diffusion cells.
- **Incubation:** The cells were incubated at 32°C for 48 hours with shaking.

- Sampling: The receptor fluid in the cell was sampled at regular intervals.
- Analysis: The concentration of the compounds in the receptor fluid was analyzed by High-Performance Liquid Chromatography (HPLC). A significant finding was that in the samples treated with **Carbosulfan**, only Carbofuran was detected in the receptor fluid, indicating complete conversion during skin passage.[1]

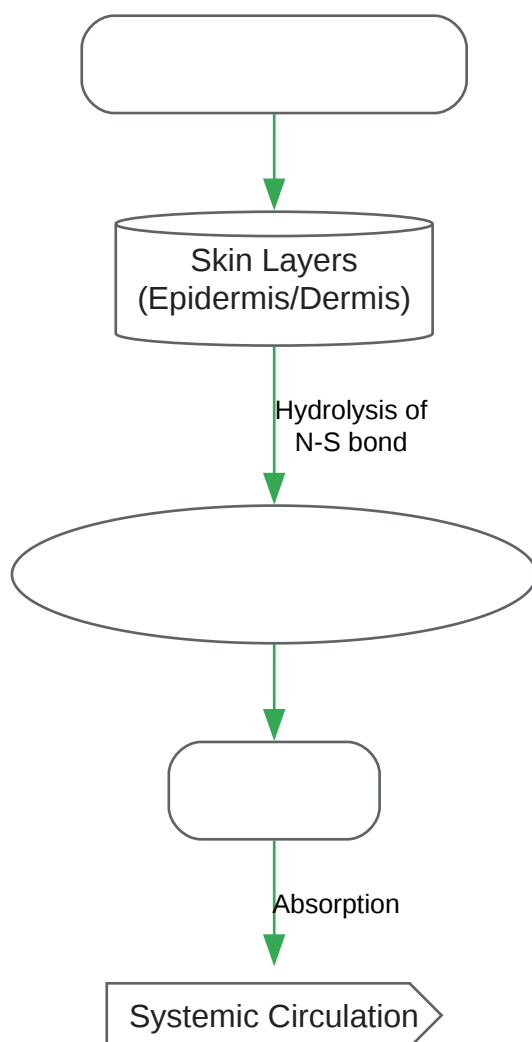
In Vitro Dermal Absorption of Carbofuran in Human and Rat Skin[2]

This study compared the dermal absorption of a Carbofuran formulation (Furadan® 5G) in human and rat skin.

- Skin Samples: Human and rat skin tissues were used.
- Dose Application: A dose of 9.56 mg/cm² was applied to human skin and 10.40 mg/cm² to rat skin.
- Exposure Duration: The exposure period was 8 hours, with a total study duration of 24 hours.
- Analysis: The amount of Carbofuran that penetrated the skin into the receptor fluid was measured. The results showed that rat skin had approximately tenfold greater dermal absorption of Carbofuran compared to human skin.[2][4]

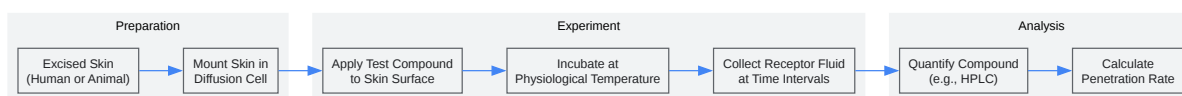
Metabolic Pathway and Experimental Workflow

The following diagrams illustrate the metabolic conversion of **Carbosulfan** within the skin and a typical workflow for an in-vitro dermal penetration study.



[Click to download full resolution via product page](#)

Cutaneous Metabolism of **Carbosulfan**



[Click to download full resolution via product page](#)

In-Vitro Dermal Penetration Workflow

Discussion

The available data consistently demonstrate that Carbofuran has a higher potential for dermal penetration compared to its parent compound, **Carbosulfan**. The in-vitro study on rat skin showed a 7.5-fold higher penetration rate for Carbofuran.[1] Furthermore, the finding that **Carbosulfan** is completely metabolized to Carbofuran during its passage through the skin is of high toxicological significance, as Carbofuran is known to be more toxic.[1][5]

The comparison of Carbofuran absorption between rat and human skin highlights the importance of species differences in dermal permeability, with rat skin being significantly more permeable.[2] This underscores the challenge in directly extrapolating the dermal penetration of **Carbosulfan** from rat studies to humans. In the absence of direct experimental data for **Carbosulfan** on human skin, a conservative approach would assume a similar, if not greater, rat-to-human permeability difference as observed for Carbofuran.

The conversion of **Carbosulfan** to Carbofuran is likely mediated by hydrolytic enzymes within the skin, such as esterases, which are known to be present and metabolically active in the skin.[6][7] This biotransformation is a critical factor in assessing the risk of dermal exposure to **Carbosulfan**.

Conclusion

Based on the reviewed experimental data, Carbofuran exhibits a greater dermal penetration potential than **Carbosulfan**. The cutaneous metabolism of **Carbosulfan** to the more toxic Carbofuran is a key consideration for risk assessment. While direct comparative data for **Carbosulfan** on human skin is lacking, the available evidence from rat skin studies, coupled with the known species differences in skin permeability, suggests that the dermal absorption of **Carbosulfan** in humans is likely to be lower than in rats, but the conversion to Carbofuran remains a significant concern. Further in-vitro studies using human skin are warranted to provide a more definitive comparison of the dermal penetration of these two compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In vitro dermal penetration study of carbofuran, carbosulfan, and furathiocarb - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Carbofuran occupational dermal toxicity, exposure and risk assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Dermal penetration of carbofuran in young and adult Fischer 344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Carbofuran occupational dermal toxicity, exposure and risk assessment [agris.fao.org]
- 5. scispace.com [scispace.com]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Analysis of the Dermal Penetration of Carbosulfan and Carbofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218777#comparative-dermal-penetration-of-carbosulfan-and-carbofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com